

# Essential Safety and Operational Guide for Handling DNA-PK-IN-3

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## Compound of Interest

Compound Name: DNA-PK-IN-3

Cat. No.: B12423033

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **DNA-PK-IN-3**. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this potent DNA-PK inhibitor.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **DNA-PK-IN-3** is provided in the table below.

| Property          | Value                                            |
|-------------------|--------------------------------------------------|
| Synonyms          | Not Available                                    |
| Formula           | C <sub>19</sub> H <sub>19</sub> N <sub>9</sub> O |
| Molecular Weight  | 389.41 g/mol                                     |
| CAS Number        | 2734846-19-4                                     |
| Storage (Powder)  | -20°C for 2 years                                |
| Storage (in DMSO) | 4°C for 2 weeks, -80°C for 6 months              |

## Hazard Identification and Precautionary Measures

**DNA-PK-IN-3** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> It is imperative to take the following precautionary measures:

- P264: Wash skin thoroughly after handling.<sup>[1]</sup>
- P270: Do not eat, drink, or smoke when using this product.<sup>[1]</sup>
- P273: Avoid release to the environment.<sup>[1]</sup>
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.<sup>[1]</sup>
- P330: Rinse mouth.<sup>[1]</sup>
- P391: Collect spillage.<sup>[1]</sup>
- P501: Dispose of contents/container to an approved waste disposal plant.<sup>[1]</sup>

## Personal Protective Equipment (PPE) Workflow

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure. The following diagram outlines the recommended PPE workflow when handling **DNA-PK-IN-3**.



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Caption: Recommended PPE sequence for handling **DNA-PK-IN-3**.

## Handling and Storage Procedures

Safe handling and appropriate storage are critical to maintaining the integrity of **DNA-PK-IN-3** and ensuring a safe laboratory environment.

### Handling:

- Ventilation: Use the product only in areas with adequate exhaust ventilation.[\[1\]](#)
- Avoid Contact: Avoid inhalation and contact with eyes and skin.[\[1\]](#)
- Aerosol Prevention: Take measures to avoid the formation of dust and aerosols.[\[1\]](#)

### Storage:

- Container: Keep the container tightly sealed.[\[1\]](#)
- Location: Store in a cool, well-ventilated area.[\[1\]](#)
- Environment: Keep away from direct sunlight and sources of ignition.[\[1\]](#)
- Temperature:
  - Powder: Store at -20°C.[\[1\]](#)
  - In Solvent: Store at -80°C.[\[1\]](#)

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

| Exposure Route | First Aid Procedure                                                                                                                                                                                     |
|----------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact    | Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids to ensure adequate flushing. Promptly call a physician. <a href="#">[1]</a> |
| Skin Contact   | Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. <a href="#">[1]</a>                                                                     |
| Inhalation     | Immediately relocate to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.                                                             |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.                                                                             |

## Spill and Disposal Procedures

Proper management of spills and waste is essential to prevent environmental contamination and accidental exposure.

### Spill Cleanup:

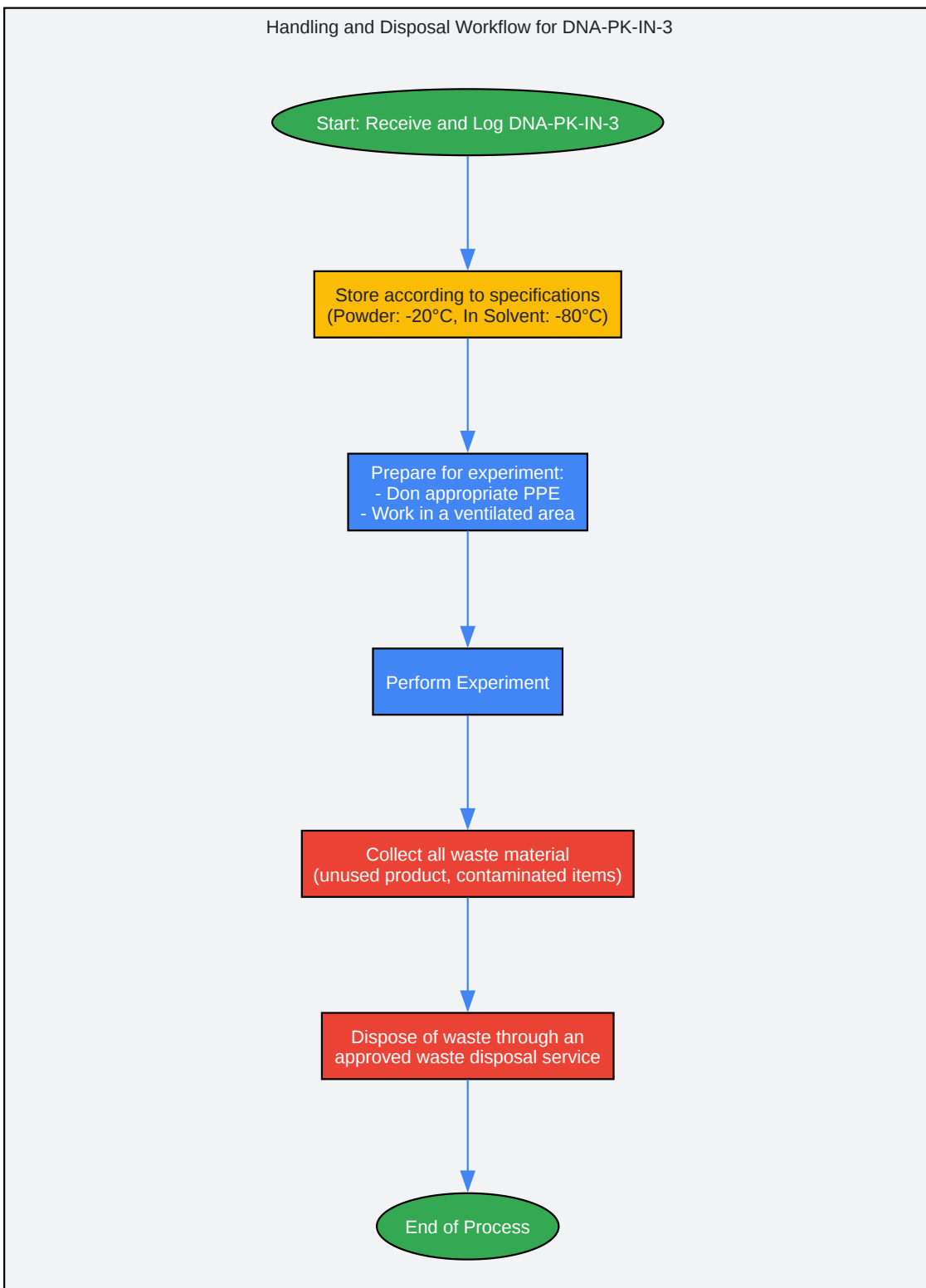
- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Wear appropriate PPE and contain the spill.
- Absorb: Use an inert absorbent material to collect the spill.
- Clean: Clean the spill area thoroughly.
- Dispose: Place all contaminated materials in a sealed container for disposal.

### Disposal:

- Dispose of the product and its container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)

## Operational Workflow: Handling and Disposal

The following diagram illustrates the general workflow for handling and disposing of **DNA-PK-IN-3**.



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Caption: General workflow for **DNA-PK-IN-3** from receipt to disposal.

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## References

- 1. DNA-PK-IN-3|2734846-19-4|MSDS [dcchemicals.com]
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